

Application Notes and Protocols: Preparation of AZM475271 Stock Solution in DMSO

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Compound of Interest

Compound Name: AZM475271

Cat. No.: B13917630

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Abstract

AZM475271 is a potent and selective Src family kinase (SFK) inhibitor used in cancer research to study signaling pathways involved in cell proliferation, migration, and apoptosis.^{[1][2][3]} Accurate and reproducible experimental results depend on the correct preparation and storage of a stable stock solution. This document provides a detailed protocol for the preparation of **AZM475271** stock solutions in dimethyl sulfoxide (DMSO), along with its physicochemical properties, storage recommendations, and relevant biological context.

Physicochemical Properties of AZM475271

A summary of the key quantitative data for **AZM475271** is presented below. This information is critical for accurate calculations and solution preparation.

Property	Value	Reference
Molecular Weight (M.Wt)	442.94 g/mol	[1][2][4]
Molecular Formula	C ₂₃ H ₂₇ ClN ₄ O ₃	[1][2][5]
CAS Number	476159-98-5	[1][2][5]
Purity	≥98% (HPLC)	[1][2][4]
Solubility in DMSO	≥42 mg/mL (approx. 94.82 mM)	[6]
Maximum Concentration	100 mM in DMSO	[1][2][4]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AZM475271** in DMSO, a common concentration for laboratory use.

Materials and Equipment:

- **AZM475271** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

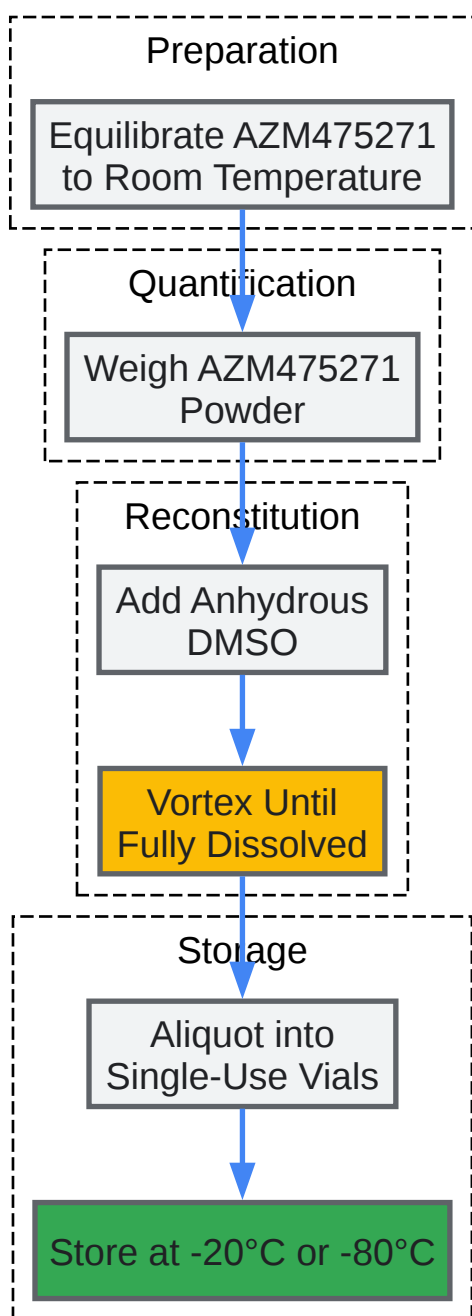
- Preparation: Before starting, allow the **AZM475271** vial to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of atmospheric moisture onto the compound.
- Weighing: Carefully weigh out the desired amount of **AZM475271** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.43 mg of **AZM475271**.
 - Calculation:
 - Volume of DMSO (mL) = [Mass (mg) / Molecular Weight (g/mol)] x [1000 / Desired Concentration (mM)]
 - Example: For 1 mg of **AZM475271** to make a 10 mM stock:
 - Volume of DMSO (mL) = [1 mg / 442.94 g/mol] x [1000 / 10 mM] = 0.2258 mL or 225.8 μ L^[6]
- Solubilization: Add the calculated volume of high-quality, anhydrous DMSO to the vial containing the **AZM475271** powder.
- Dissolution: Cap the vial securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear, homogenous solution should be observed. Gentle warming in a water bath (37°C) for a few minutes can aid dissolution if necessary.
- Storage:
 - For long-term storage, it is highly recommended to create single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.^[3]
 - Store the aliquots in tightly sealed vials.
 - Storage Temperatures:
 - Store at -20°C for up to 1 year.^{[3][6][7]}
 - Store at -80°C for up to 2 years.^{[3][6]}

Safety and Handling Precautions

- **AZM475271** is a bioactive compound. Handle with care, avoiding direct contact with skin and eyes by using appropriate PPE.
- Perform all weighing and reconstitution steps in a well-ventilated area or a chemical fume hood.
- DMSO is a powerful solvent that can facilitate the absorption of substances through the skin. Always wear chemical-resistant gloves when handling DMSO-containing solutions.
- Consult the Safety Data Sheet (SDS) for **AZM475271** for comprehensive safety information.

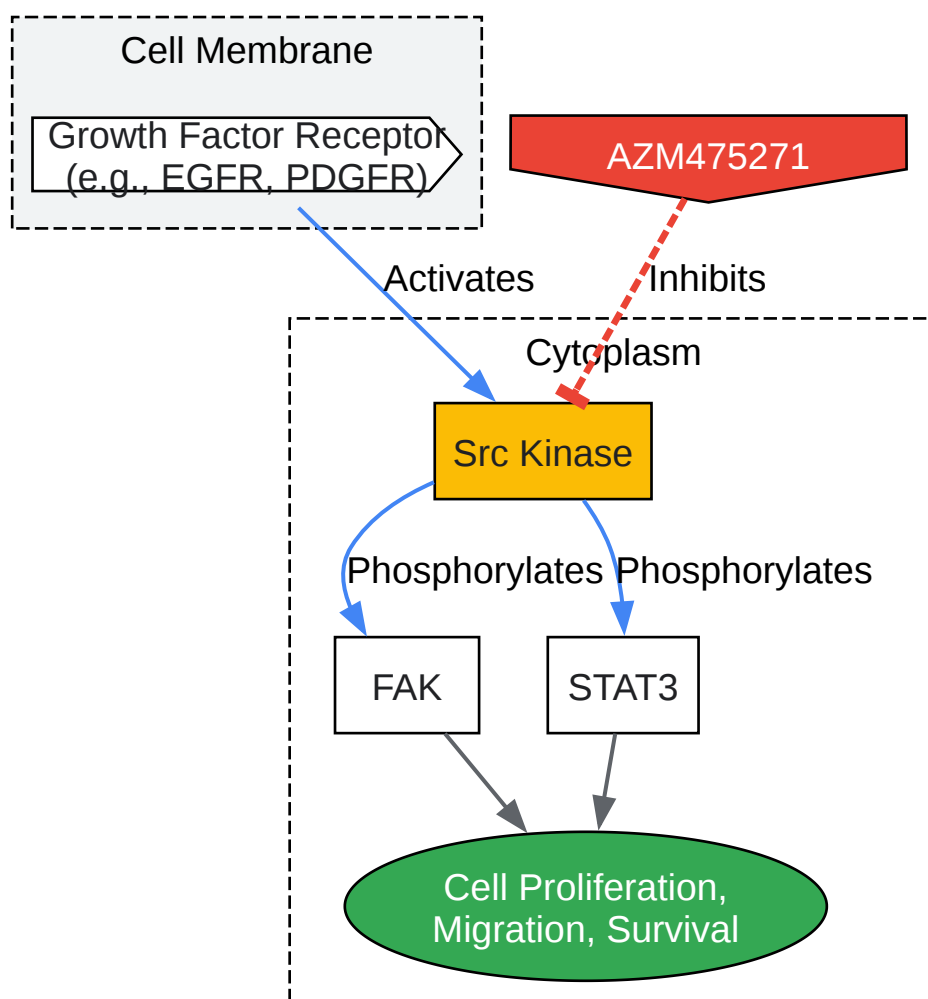
Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow and the biological context of **AZM475271**.



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Caption: Workflow for preparing **AZM475271** stock solution.



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Caption: Simplified Src signaling pathway inhibited by **AZM475271**.

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